

An In-Depth Technical Guide to trans,trans-Dibenzylideneacetone

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Compound of Interest

Compound Name: *trans,trans-Dibenzylideneacetone*

Cat. No.: B129372

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans,trans-dibenzylideneacetone**, a versatile organic compound with applications ranging from organic synthesis to materials science and drug discovery. This document details its chemical identity, physical properties, a detailed synthesis protocol, and its mechanism of formation.

Core Nomenclature and Identification

trans,trans-Dibenzylideneacetone, a pale-yellow crystalline solid, is systematically named (1E,4E)-1,5-diphenylpenta-1,4-dien-3-one according to IUPAC nomenclature.[1][2] It is commonly referred to by several synonyms, including trans,trans-dibenzalacetone and (E,E)-dibenzylideneacetone.[3] The unique Chemical Abstracts Service (CAS) registry number for the trans,trans isomer is 35225-79-7.[2][3][4][5]

Physicochemical and Structural Data

A summary of the key quantitative data for **trans,trans-dibenzylideneacetone** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	35225-79-7	[2] [3] [4] [5]
Molecular Formula	C ₁₇ H ₁₄ O	[2] [3] [5]
Molecular Weight	234.29 g/mol	[4] [5]
Melting Point	104-107 °C	[4]
Appearance	Pale-yellow solid	[1]
Solubility	Insoluble in water; Soluble in acetone, chloroform; Slightly soluble in ethanol.	[1] [6]
IUPAC Name	(1E,4E)-1,5-diphenylpenta-1,4-dien-3-one	[1] [2]

Synthesis via Claisen-Schmidt Condensation: An Experimental Protocol

trans,trans-Dibenzylideneacetone is readily synthesized via a base-catalyzed aldol condensation between acetone and two equivalents of benzaldehyde.[\[7\]](#) This specific type of crossed aldol reaction is known as the Claisen-Schmidt condensation.[\[3\]](#)[\[8\]](#)

Reaction Principle: The reaction involves the formation of an enolate from acetone in the presence of a base, which then acts as a nucleophile, attacking the carbonyl carbon of benzaldehyde.[\[3\]](#) A subsequent dehydration reaction leads to the formation of a conjugated system.[\[3\]](#) This process occurs on both sides of the acetone molecule to yield the final product, dibenzylideneacetone.[\[1\]](#)

Materials:

- Benzaldehyde (2 equivalents)
- Acetone (1 equivalent)
- Sodium Hydroxide (NaOH)

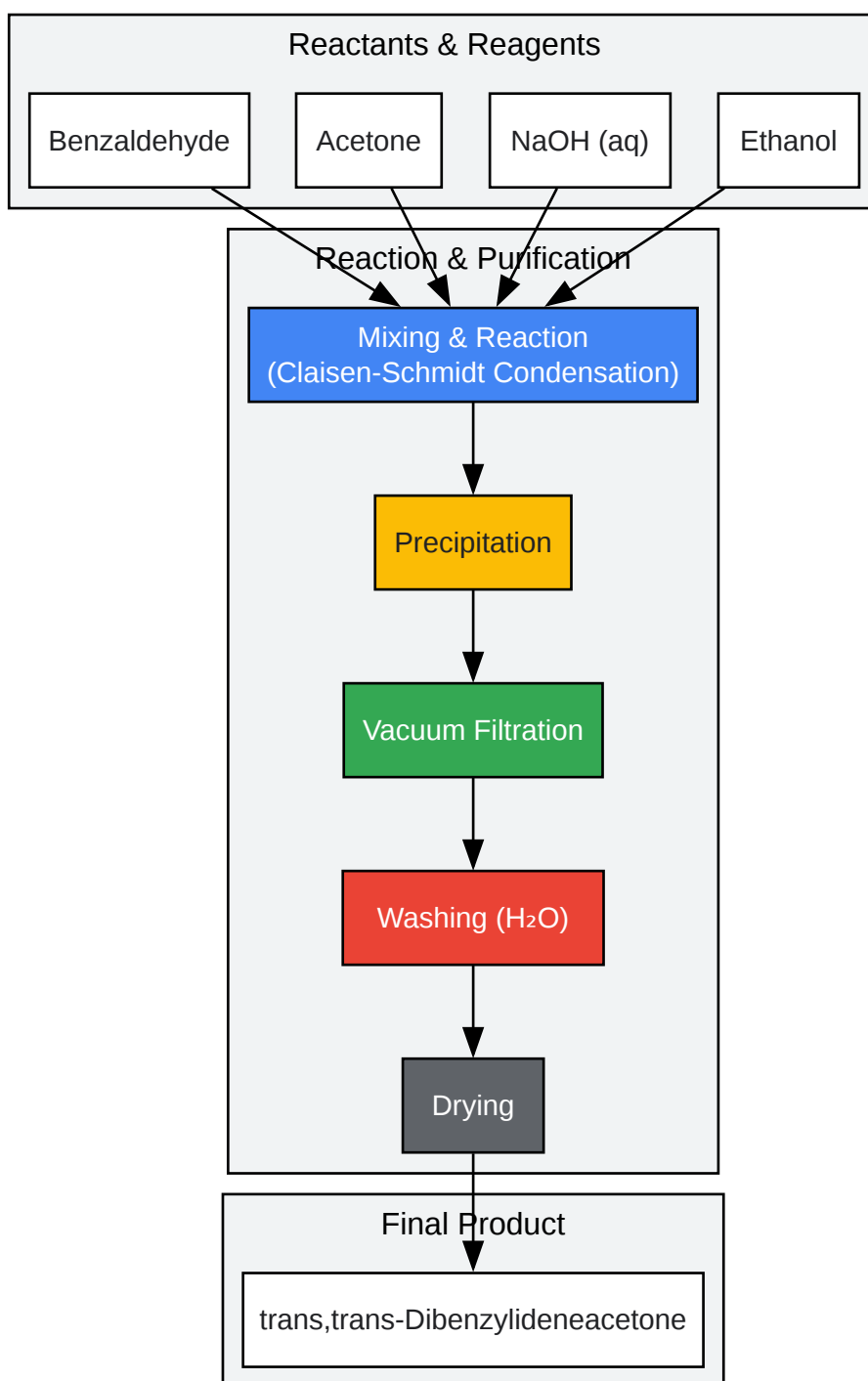
- 95% Ethanol
- Deionized Water
- Ethyl Acetate (for recrystallization)

Procedure:

- **Preparation of the Reaction Mixture:** In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium hydroxide in water, then add 95% ethanol.^[9] Cool the solution to room temperature.
- **Reactant Addition:** In a separate container, mix benzaldehyde and acetone. Add approximately half of this mixture to the stirred basic solution.^[9]
- **Reaction Progression:** A yellow precipitate should form within a few minutes.^[9]^[10] After approximately 15 minutes of stirring, add the remaining benzaldehyde-acetone mixture to the flask.^[9]
- **Completion and Isolation:** Continue to stir the reaction mixture vigorously for an additional 30 minutes.^[9] Collect the solid product by vacuum filtration using a Büchner funnel.^[10]
- **Washing and Drying:** Wash the collected crystals thoroughly with cold water to remove any residual sodium hydroxide.^[9]^[10] Allow the product to air dry or dry under vacuum to a constant weight.^[10]
- **Purification (Optional):** For a higher purity product, the crude **trans,trans-dibenzylideneacetone** can be recrystallized from a minimal amount of hot ethyl acetate.^[9]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **trans,trans-dibenzylideneacetone**.



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Caption: Workflow for the synthesis of **trans,trans-dibenzylideneacetone**.

Applications in Research and Development

trans,trans-Dibenzylideneacetone serves as a versatile building block in organic synthesis. It is notably used as a ligand in organometallic chemistry, for instance, in the preparation of tris(dibenzylideneacetone)dipalladium(0), a common catalyst.[1] Furthermore, derivatives of dibenzylideneacetone have been investigated for various biological activities, including as potential inhibitors of *Plasmodium falciparum*, the parasite responsible for malaria, and as probes for β -amyloid plaques.[6][11] Its structural motif is also found in compounds explored for their potential as sunscreen agents due to their UV-absorbing properties.[2]

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